

# Chloridazon-d5: A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: Chloridazon-d5

Cat. No.: B565563

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This guide provides a detailed overview of the safety information for **Chloridazon-d5** (CAS No. 1246818-99-4), a deuterated analog of the herbicide Chloridazon. The information is compiled for researchers, scientists, and professionals in drug development who may handle this compound.

## Chemical and Physical Properties

**Chloridazon-d5** is a stable isotope-labeled version of Chloridazon, where five hydrogen atoms on the phenyl ring have been replaced with deuterium. This labeling is useful in various research applications, including metabolic studies and environmental analysis. While specific experimental data for the deuterated form is limited, the physical and chemical properties are expected to be very similar to its non-deuterated counterpart.

Property	Value	Source
CAS Number	1246818-99-4	[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>3</sub> D <sub>5</sub> ClN <sub>3</sub> O	[3]
Molecular Weight	226.67 g/mol	[3]
IUPAC Name	5-amino-4-chloro-2-(2,3,4,5,6-pentadeuteriophenyl)pyridazin-3-one	
Synonyms	Chloridazon D5 (phenyl D5), 5-Amino-4-chloro-2-phenyl-3(2H)-pyridazone-d5	
Physical State	Solid	
Color	Pale-yellowish	
Odor	Odorless	
Melting Point	~206°C (for non-deuterated form)	
Boiling Point	~312.2°C at 760 mmHg (for non-deuterated form)	
Solubility	Water: 400 mg/L at 20°C (for non-deuterated form)	
Storage Temperature	Room temperature (+20°C)	

## Toxicological and Hazard Information

The toxicological profile of **Chloridazon-d5** is not extensively documented. However, the GHS classification for D5-Chloridazon indicates potential for skin and eye irritation, as well as skin sensitization. Data for the parent compound, Chloridazon, and its metabolite, Chloridazon-desphenyl, are often used as a reference.

Hazard Classification	GHS Category	Hazard Statement	Source
Skin Irritation	Category 2	H315: Causes skin irritation	
Eye Irritation	Category 2	H319: Causes serious eye irritation	
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed (for Chloridazon-desphenyl)	

Note: Detailed LD50/LC50 data for **Chloridazon-d5** is not readily available. The acute toxicity data provided is for a related compound and should be used for guidance only.

## Experimental Protocols

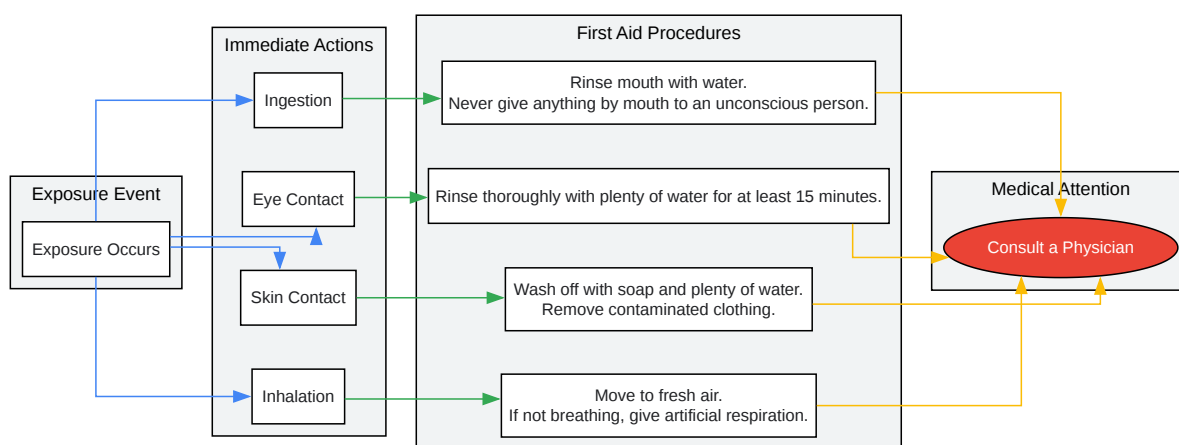
Detailed experimental protocols for the determination of the safety data presented are not available in the public domain. The characterization of reference materials is typically conducted in accordance with internationally recognized standards such as ISO 17025 (General requirements for the competence of testing and calibration laboratories) and ISO 17034 (General requirements for the competence of reference material producers). These standards ensure the quality and reliability of the data but do not specify the experimental methodologies for individual tests.

For toxicological assessments, standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD) are generally followed. For instance, skin and eye irritation studies are often conducted based on OECD Guidelines 404 and 405, respectively.

## Safety and Handling Procedures

### First Aid Measures

In the event of exposure to **Chloridazon-d5**, the following first aid measures should be taken.

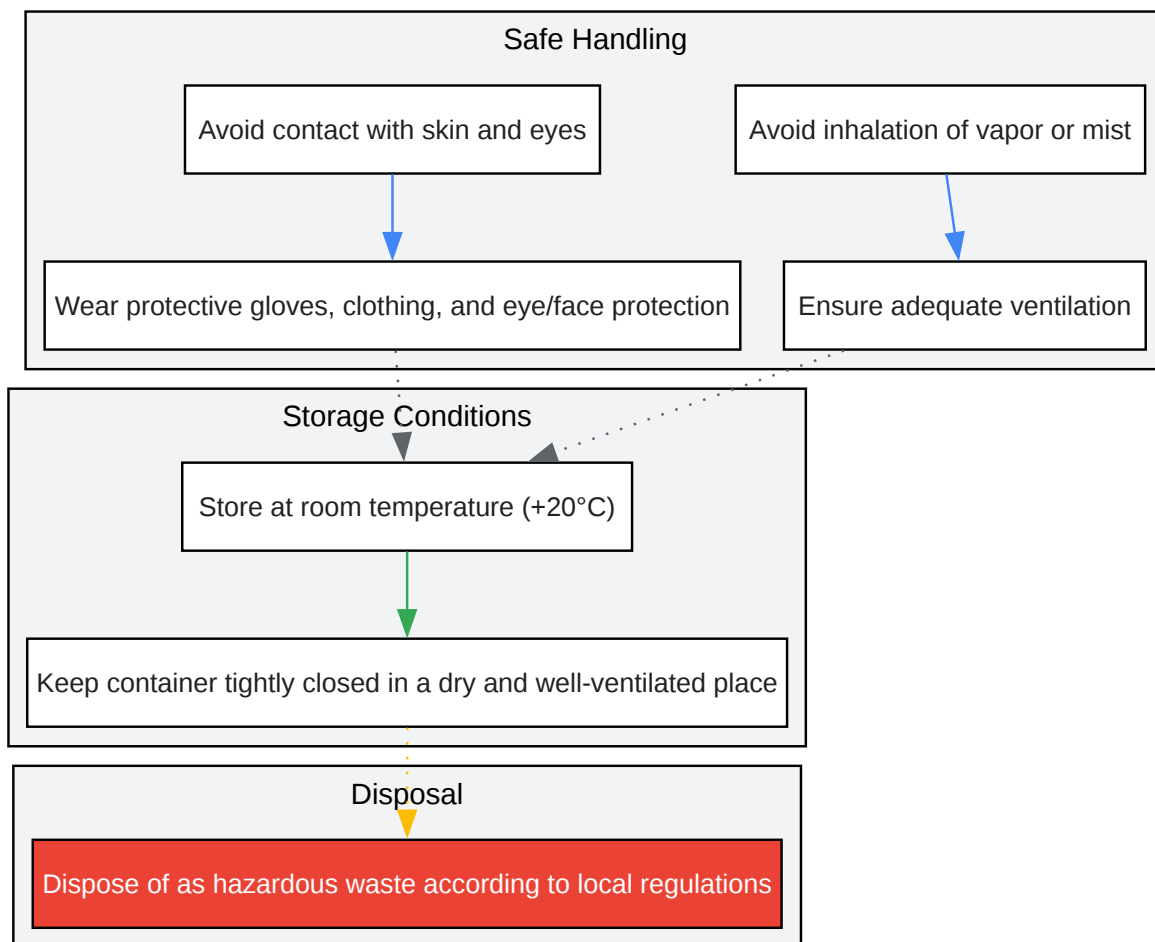


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Caption: First aid workflow for **Chloridazon-d5** exposure.

## Handling and Storage

Proper handling and storage are crucial to minimize risk.



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Caption: Logical relationship for handling and storage of **Chloridazon-d5**.

## Accidental Release Measures

In case of an accidental release, the following steps should be taken:

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent the product from entering drains.

- Containment and Cleaning: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and complete information before handling **Chloridazon-d5**.

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## References

- 1. Chloridazon-d5 | C10H8ClN3O | CID 71314678 - PubChem [pubchem.ncbi.nlm.nih.gov]
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